

A Comprehensive Technical Guide to the Physical Properties of 4-Fluorostyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluorostyrene

Cat. No.: B1294925

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Fluorostyrene is a substituted aromatic compound of significant interest in the fields of polymer chemistry, materials science, and pharmaceutical development. Its unique electronic properties, conferred by the fluorine atom, make it a valuable monomer for the synthesis of specialty polymers and a key building block in the creation of novel therapeutic agents. A thorough understanding of its physical properties is paramount for its effective handling, application, and the prediction of its behavior in various chemical and biological systems. This technical guide provides a detailed overview of the core physical properties of **4-Fluorostyrene**, complete with experimental protocols for their determination and a summary of quantitative data.

Core Physical Properties of 4-Fluorostyrene

The physical characteristics of **4-Fluorostyrene** are summarized in the tables below, providing a quick reference for researchers. These values have been compiled from various reputable chemical data sources.

General and Molecular Properties

Property	Value	Reference
Chemical Formula	<chem>C8H7F</chem>	[1] [2]
Molecular Weight	122.14 g/mol	[1] [2]
Appearance	Clear, colorless to very slightly yellow liquid	[2] [3]
CAS Number	405-99-2	[1] [2]

Thermophysical Properties

Property	Value	Reference
Boiling Point	160-162 °C (at 760 mmHg) 67 °C (at 50 mmHg)	[2] [3]
Melting Point	-30 °C to -36 °C	[2] [3]
Density	1.024 g/mL at 25 °C	
Vapor Pressure	Not readily available	

Optical and Safety Properties

Property	Value	Reference
Refractive Index (n ²⁰ /D)	1.514	
Flash Point	35 °C (95 °F) - closed cup	[3]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, acetone, methanol, ether, and benzene.	[2] [3] [4]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the reliable use of **4-Fluorostyrene** in research and development. The following sections detail the standard experimental methodologies for measuring its key physical parameters.

Workflow for Physical Property Characterization of 4-Fluorostyrene

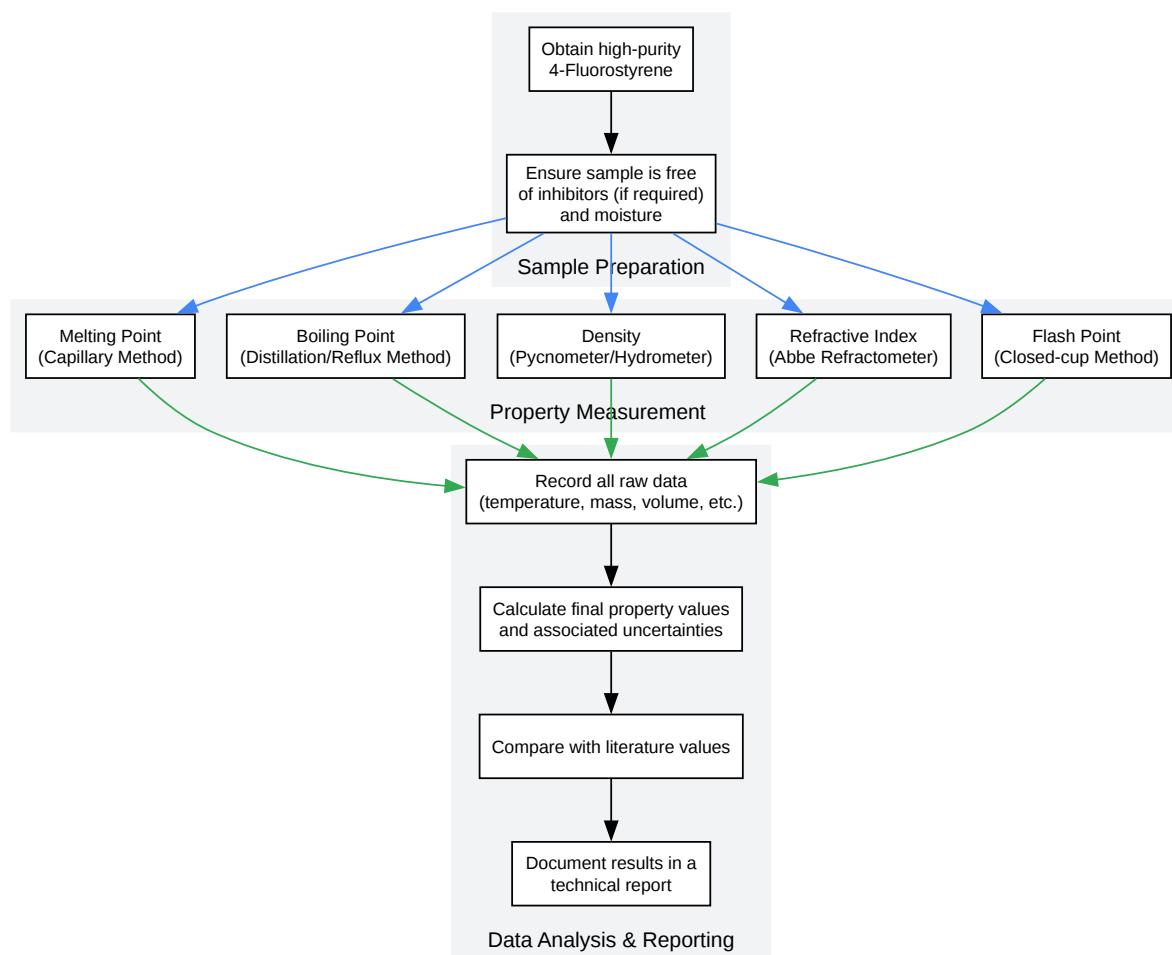


Figure 1: Experimental Workflow for Physical Property Characterization

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages in the experimental characterization of the physical properties of **4-Fluorostyrene**.

Determination of Melting Point

The melting point of **4-Fluorostyrene**, which is below room temperature, is determined using a cryostatic method.

- Apparatus:
 - Melting point apparatus with a cooling stage (e.g., a differential scanning calorimeter or a specialized low-temperature melting point device).
 - Small capillary tubes.
 - Low-temperature thermometer or calibrated thermocouple.
- Procedure:
 - A small sample of **4-Fluorostyrene** is introduced into a capillary tube.
 - The capillary tube is placed in the cooling block of the melting point apparatus.
 - The sample is frozen by lowering the temperature of the block using a suitable coolant (e.g., liquid nitrogen or a refrigerated circulator).
 - Once the sample is completely solid, the apparatus is set to heat at a slow, controlled rate (e.g., 1-2 °C per minute).
 - The temperature at which the first signs of melting are observed (the appearance of liquid) and the temperature at which the entire sample becomes a clear liquid are recorded. This range is the melting point of the substance.

Determination of Boiling Point

The boiling point is a critical parameter for distillation and purification processes.

- Apparatus:

- Distillation flask.
- Condenser.
- Receiving flask.
- Thermometer (calibrated).
- Heating mantle or oil bath.
- Boiling chips.
- Procedure:
 - A known volume of **4-Fluorostyrene** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is gently heated.
 - As the liquid boils, the vapor will rise and surround the thermometer bulb before entering the condenser.
 - The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the prevailing atmospheric pressure. For boiling points at reduced pressure, a vacuum pump and manometer are connected to the system.

Determination of Density

The density of liquid **4-Fluorostyrene** can be accurately measured using a pycnometer.

- Apparatus:
 - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it).

- Analytical balance.
- Constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with **4-Fluorostyrene**, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a constant temperature water bath (e.g., at 25 °C) until it reaches thermal equilibrium.
 - The volume is adjusted to the mark, and any excess liquid is carefully removed from the outside.
 - The filled pycnometer is weighed again.
 - The mass of the **4-Fluorostyrene** is determined by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is a useful indicator of purity.

- Apparatus:
 - Abbe refractometer.
 - Constant temperature water circulator.
 - Dropper.
 - Lens paper and a suitable solvent (e.g., ethanol or acetone).

- Procedure:
 - The prisms of the Abbe refractometer are cleaned with a suitable solvent and lens paper.
 - The instrument is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of **4-Fluorostyrene** are placed on the surface of the measuring prism.
 - The prisms are closed and the instrument is allowed to equilibrate to the desired temperature (typically 20 °C), maintained by the water circulator.
 - The light source is adjusted, and the handwheel is turned to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale.

Safety and Handling

4-Fluorostyrene is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] It may cause skin and eye irritation.[5] Always consult the Safety Data Sheet (SDS) before handling this chemical. Store in a cool, dry, and well-ventilated area away from sources of ignition.[5]

Conclusion

This technical guide provides a foundational understanding of the key physical properties of **4-Fluorostyrene**. The tabulated data offers a quick and accessible reference, while the detailed experimental protocols provide researchers with the necessary information to perform accurate and reliable physical property measurements. A thorough grasp of these properties is essential for the successful application of **4-Fluorostyrene** in the synthesis of advanced materials and in the development of new pharmaceutical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Fluorostyrene | C8H7F | CID 67883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 4-Fluorostyrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294925#physical-properties-of-4-fluorostyrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com